

An In-depth Technical Guide to 4-Methoxy-2,3,5,6-tetramethylphenol

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Compound of Interest

Compound Name: 4-Methoxy-2,3,5,6-tetramethylphenol

Cat. No.: B008566

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Audience: Researchers, scientists, and drug development professionals.

IUPAC Nomenclature and Chemical Identity

The compound with the common name **4-Methoxy-2,3,5,6-tetramethylphenol** is formally recognized by the International Union of Pure and Applied Chemistry (IUPAC) under the same name: **4-Methoxy-2,3,5,6-tetramethylphenol**. This name accurately describes its molecular structure, which consists of a phenol ring substituted with a methoxy group at the fourth position and methyl groups at the second, third, fifth, and sixth positions.

Physicochemical Properties

A summary of the key physicochemical properties for **4-Methoxy-2,3,5,6-tetramethylphenol** is presented in the table below. This data is essential for its handling, characterization, and use in experimental settings.

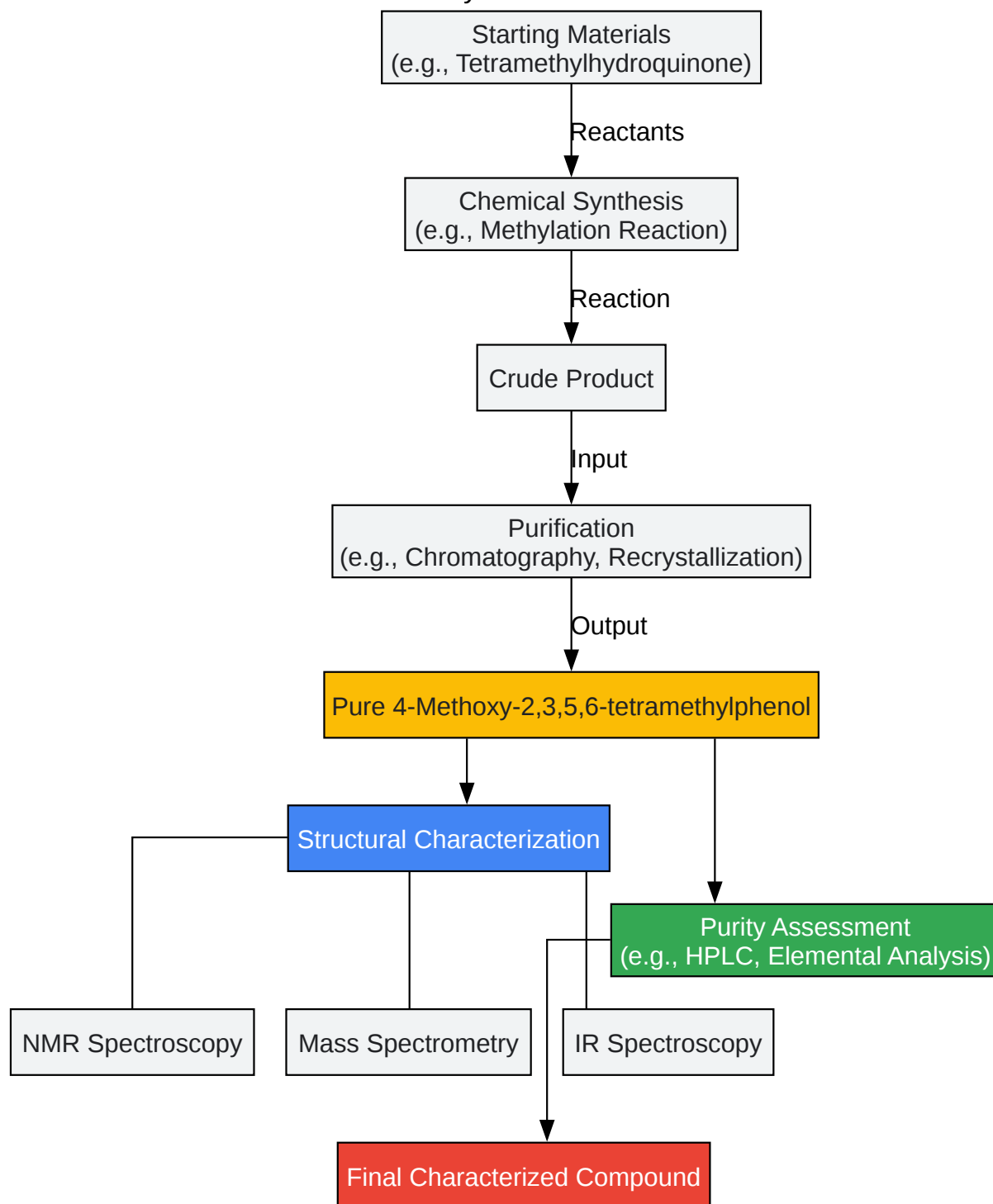
Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₆ O ₂	[1]
Molecular Weight	180.24 g/mol	[1]
Monoisotopic Mass	180.115029749 Da	[1]
Hydrogen Bond Acceptor Count	2	[1]
Topological Polar Surface Area	29.5 Å ²	[1]
Heavy Atom Count	13	[1]
CAS Number	19587-93-0	[1]

Experimental Protocols: Synthesis

Detailed, peer-reviewed experimental protocols for the specific synthesis of **4-Methoxy-2,3,5,6-tetramethylphenol** are not readily available in the public domain. However, a general synthetic route can be postulated based on standard organic chemistry principles for the formation of substituted phenols. A plausible approach would involve the methylation of a corresponding hydroquinone or the introduction of a methoxy group to a pre-existing tetramethylphenol scaffold.

A general workflow for a potential synthesis and characterization is outlined in the diagram below.

General Workflow for Synthesis and Characterization

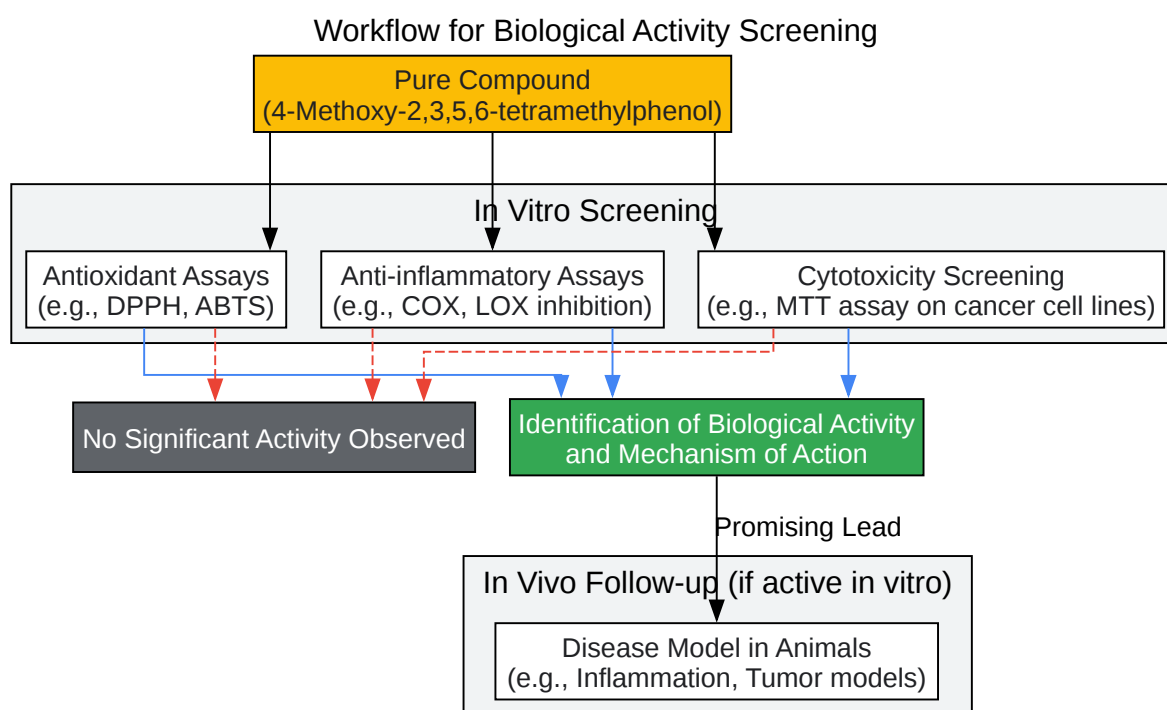
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General Workflow for Synthesis and Characterization

Biological Activity and Signaling Pathways

Currently, there is a lack of specific data in published literature detailing the biological activities or the involvement of **4-Methoxy-2,3,5,6-tetramethylphenol** in any specific signaling pathways. Phenolic compounds as a class are known for a wide range of biological activities, including antioxidant properties. For example, simpler methoxyphenols are used as polymerization inhibitors and in dermatology.[2] Related compounds, such as certain 4-substituted-2-methoxyphenols, have been investigated for their potential as building blocks for bioactive biphenyls.[3]

Given the structure of **4-Methoxy-2,3,5,6-tetramethylphenol**, a logical starting point for investigation would be to screen it for antioxidant, anti-inflammatory, and cytotoxic activities. The workflow for such a screening process is depicted below.



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Workflow for Biological Activity Screening

Conclusion

4-Methoxy-2,3,5,6-tetramethylphenol is a well-defined chemical entity whose biological and pharmacological properties are yet to be extensively explored. The data presented in this guide provides a foundational understanding of its chemical identity and physicochemical properties. The proposed workflows for its synthesis, characterization, and biological screening offer a roadmap for future research endeavors. Further investigation is warranted to uncover the potential applications of this compound in materials science, pharmacology, and other areas of chemical research.

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References

- 1. Page loading... [guidechem.com]
- 2. 4-METHOXYPHENOL - Ataman Kimya [atamanchemicals.com]
- 3. 4-Substituted-2-Methoxyphenol: Suitable Building Block to Prepare New Bioactive Natural-like Hydroxylated Biphenyls - PMC [pmc.ncbi.nlm.nih.gov]
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